

Safe Disposal of 4-Methoxycinnamyl Alcohol: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Methoxycinnamyl alcohol

CAS No.: 17581-85-0

Cat. No.: B1239260

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents is paramount to ensuring laboratory safety and environmental protection. This guide provides essential information and a step-by-step procedure for the safe disposal of **4-Methoxycinnamyl alcohol**.

Physicochemical and Hazard Data

A comprehensive understanding of the properties of **4-Methoxycinnamyl alcohol** is the first step toward safe handling. The following table summarizes key quantitative data for this compound.

Property	Value
Molecular Formula	C ₁₀ H ₁₂ O ₂
Molecular Weight	164.20 g/mol
Melting Point	22 - 25 °C / 72 - 77 °F[1]
Boiling Point	259 °C / 498 °F[1]
Flash Point	146 °C / 294.8 °F[2]
Density	1.113 g/cm ³ at 25 °C / 77 °F[1]

Hazard Summary: **4-Methoxycinnamyl alcohol** is classified as a skin irritant, may cause an allergic skin reaction, and causes serious eye irritation.[1][3] It is also considered harmful to aquatic life.[1][3]

Personal Protective Equipment (PPE) and Handling

Before handling **4-Methoxycinnamyl alcohol**, ensure that the following personal protective equipment is worn:

- Eye Protection: Chemical safety goggles or a face shield.[4]
- Hand Protection: Compatible chemical-resistant gloves.[4]
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact.[5]

Work should be conducted in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of any vapors or mists.[4] Avoid contact with skin and eyes.[4]

Step-by-Step Disposal Procedure

The primary method for the disposal of **4-Methoxycinnamyl alcohol** is through an approved hazardous waste disposal program. Do not dispose of this chemical down the drain or in the regular trash.

1. Waste Collection:

- Collect waste **4-Methoxycinnamyl alcohol**, including any contaminated materials (e.g., paper towels, gloves), in a designated and compatible waste container.
- The container must be made of a material that will not react with the chemical.
- Ensure the container is in good condition and has a tightly sealing lid.[6]

2. Labeling:

- Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**4-Methoxycinnamyl Alcohol**".
- Indicate the approximate quantity of the waste.
- Include the date when the waste was first added to the container.[6]

3. Storage:

- Store the sealed hazardous waste container in a designated, well-ventilated, and secure area away from incompatible materials such as strong oxidizing agents, acids, and bases.[5]
- Store the container in secondary containment to prevent spills.

4. Disposal Request:

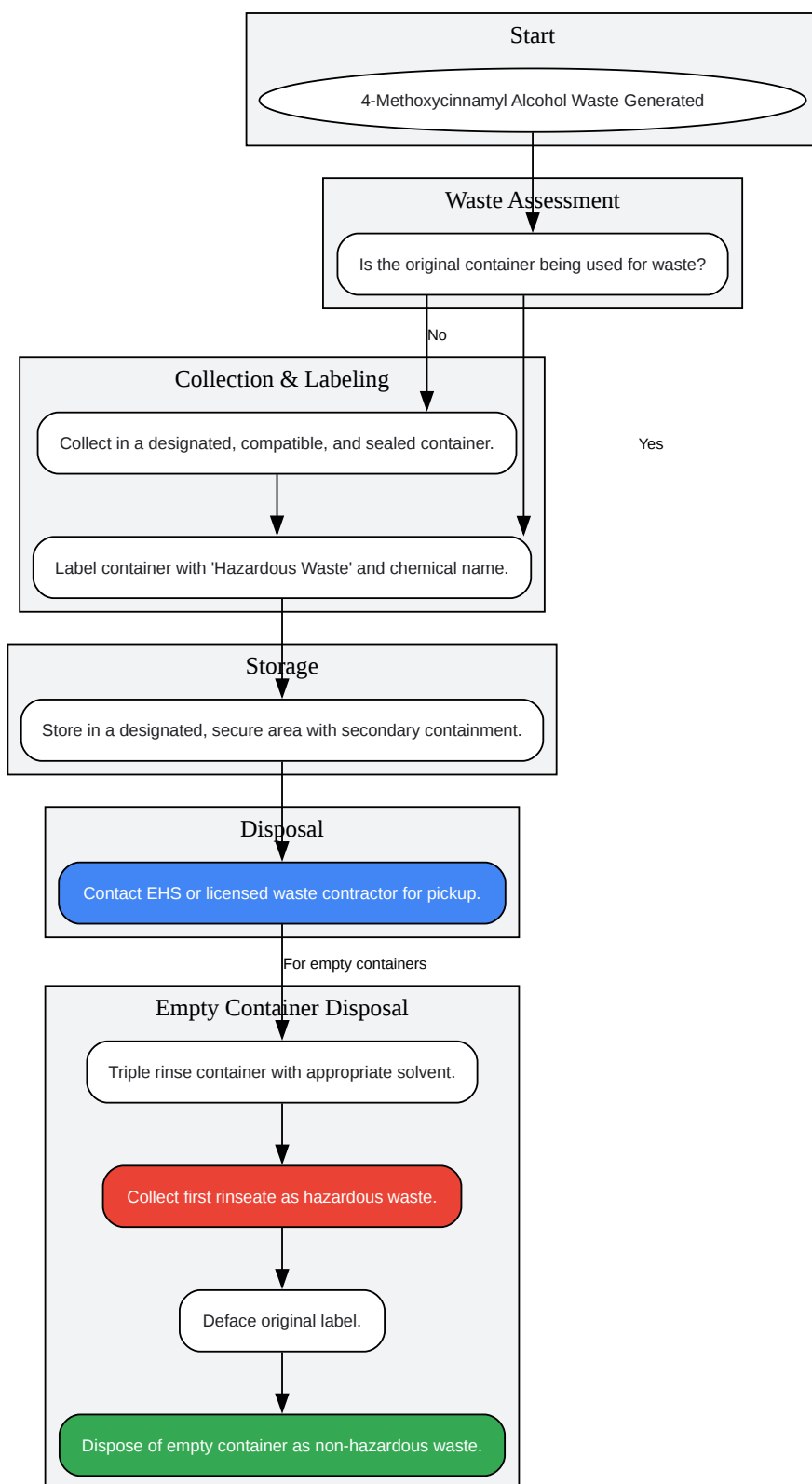
- Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to arrange for pickup and disposal.[4]
- Follow all institutional and local regulations for hazardous waste disposal.

5. Empty Container Disposal:

- Thoroughly rinse empty containers of **4-Methoxycinnamyl alcohol** with a suitable solvent (e.g., ethanol or acetone).
- The first rinseate must be collected and disposed of as hazardous waste.[7] For highly toxic substances, the first three rinses should be collected.[7]
- After thorough rinsing and drying, deface or remove the original label.[8] The container can then be disposed of as non-hazardous waste or recycled according to your institution's policies.[8]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **4-Methoxycinnamyl alcohol**.



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Caption: Disposal workflow for **4-Methoxycinnamyl alcohol**.

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- To cite this document: BenchChem. [Safe Disposal of 4-Methoxycinnamyl Alcohol: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1239260/docs#safe-disposal-of-4-methoxycinnamyl-alcohol-a-procedural-guide\]](https://www.benchchem.com/product/b1239260/docs#safe-disposal-of-4-methoxycinnamyl-alcohol-a-procedural-guide)

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